

# An In-depth Technical Guide on the Physicochemical Properties of Caprylic/Capric Triglyceride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Capryl caprate*

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## Foreword: Unveiling the Workhorse of Modern Formulations

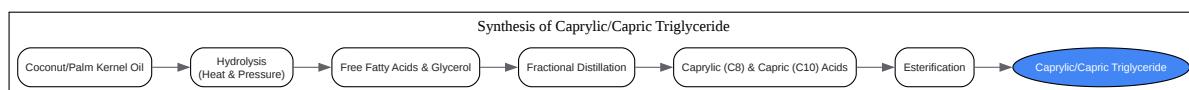
In the landscape of pharmaceutical and cosmetic sciences, few excipients possess the versatility and reliability of caprylic/capric triglyceride. This mixed triester, derived from natural sources, has established itself as a cornerstone in the development of a myriad of delivery systems, from topical creams that soothe and protect to sophisticated oral and parenteral formulations that enhance the bioavailability of challenging active pharmaceutical ingredients (APIs). This guide is intended for researchers, scientists, and drug development professionals, offering a deep dive into the core physicochemical properties of caprylic/capric triglyceride. Our exploration will not be a mere recitation of data but a journey into the "why" and "how" these properties are leveraged to create stable, effective, and safe products. We will dissect its molecular architecture, quantify its physical attributes, and provide actionable experimental protocols for its characterization, all while grounding our discussion in the authoritative principles of formulation science.

## Genesis and Molecular Identity of Caprylic/Capric Triglyceride

Caprylic/capric triglyceride is a product of meticulous chemical refinement of natural oils, typically coconut or palm kernel oil.<sup>[1][2][3][4]</sup> The manufacturing process begins with the

hydrolysis of the source oil, a step that employs heat and pressure to cleave the fatty acids from their glycerol backbone.[2][3][4][5] Following this separation, the resulting fatty acids undergo fractional distillation to isolate the medium-chain fatty acids, specifically caprylic (C8) and capric (C10) acids.[3] The final step is the re-esterification of these purified fatty acids with glycerin to form the mixed triester that is caprylic/capric triglyceride.[1][3][4]

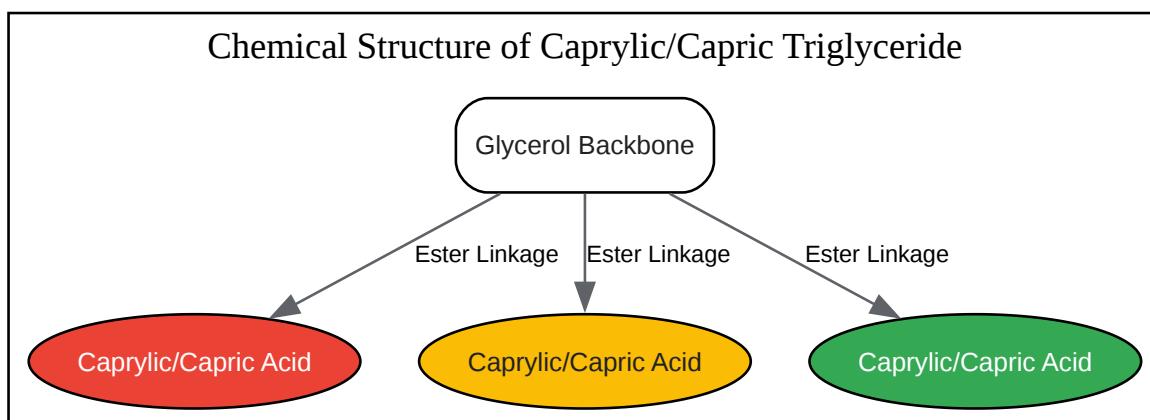
This controlled synthesis yields a product with a well-defined composition and, consequently, predictable physicochemical behavior, a stark contrast to the inherent variability of natural oils. It is this consistency that renders caprylic/capric triglyceride an invaluable asset in regulated environments such as pharmaceutical development.



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Caption: Synthesis workflow of Caprylic/Capric Triglyceride.

The chemical structure of caprylic/capric triglyceride consists of a glycerol backbone to which three fatty acids are esterified. The defining characteristic is that these fatty acids are a mixture of caprylic acid (octanoic acid) and capric acid (decanoic acid).



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Caption: Generalized structure of Caprylic/Capric Triglyceride.

## Core Physicochemical Properties: A Quantitative Overview

The utility of caprylic/capric triglyceride in formulation science is deeply rooted in its distinct physicochemical properties. These parameters govern its behavior as a solvent, its sensory characteristics in topical products, and its role in the formation of stable emulsions. The following table summarizes the key quantitative data for this versatile excipient.

Property	Value	Significance in Formulation
Appearance	Colorless to light yellow, oily liquid[6][7]	Aesthetically pleasing for final product; indicates purity.
Odor	Odorless[5] or slight coconut odor[8]	Does not interfere with the fragrance of the final product.
Molecular Formula	C21H39O6 to C24H48O8 (representative)[5][9]	
Molecular Weight	~387.53 to 464.63 g/mol [5][9][10]	Influences viscosity and other physical properties.
Density	0.94-0.96 g/cm <sup>3</sup> [5][9][11]	Important for manufacturing processes and final product feel.
Viscosity	25-33 cP[2]	Low viscosity contributes to good spreadability and a non-greasy feel.[7]
Melting Point	< -5 °C[5]	Remains liquid at room temperature, simplifying handling and formulation.
Boiling Point	>270 °C[2][5]	High thermal stability, allowing for heat in processing.
Flash Point	>142.6 °C[6]	Indicates low flammability.
Saponification Value	335 - 355 mg KOH/g[8]	A measure of the average molecular weight of the fatty acids.
Refractive Index	1.4480-1.4500[5]	Used for identification and purity assessment.

## Solubility Profile: The Key to Enhanced Bioavailability

A standout feature of caprylic/capric triglyceride is its exceptional solvent capacity for a wide range of lipophilic drugs.[\[12\]](#) This property is paramount in the development of lipid-based drug delivery systems for poorly water-soluble APIs, a significant challenge in modern drug development.[\[12\]](#)

Caprylic/capric triglyceride is practically insoluble in water but is miscible with a broad spectrum of organic solvents, including ethanol, acetone, chloroform, and various hydrocarbons.[\[5\]](#) This lipophilic nature allows it to effectively dissolve many APIs, thereby enhancing their bioavailability.[\[12\]](#)

## Experimental Protocol: Determination of Equilibrium Solubility of an API in Caprylic/Capric Triglyceride

This protocol outlines a standard laboratory procedure to quantify the saturation solubility of a drug substance in caprylic/capric triglyceride.

**Principle:** An excess amount of the API is added to a known volume of caprylic/capric triglyceride. The mixture is agitated at a constant temperature until equilibrium is reached. The undissolved API is then removed, and the concentration of the dissolved API in the supernatant is determined using a suitable analytical method, typically High-Performance Liquid Chromatography (HPLC).

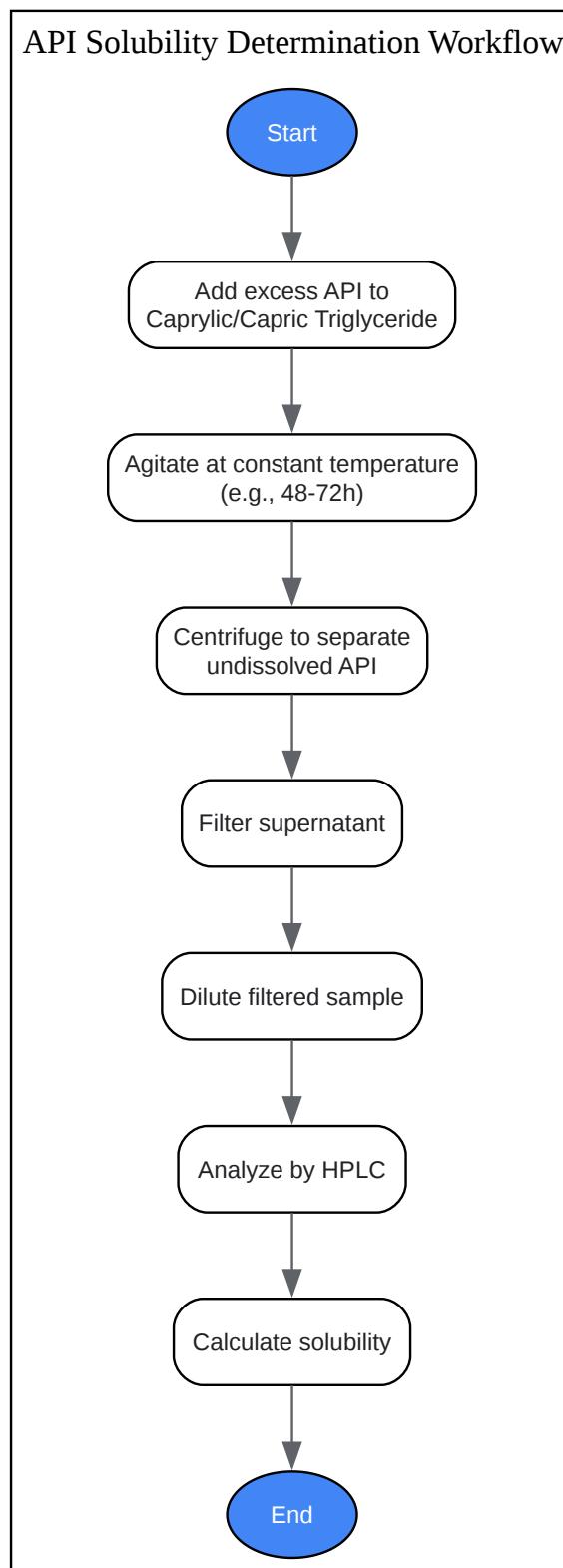
### Materials and Equipment:

- Active Pharmaceutical Ingredient (API) powder
- Pharmaceutical-grade caprylic/capric triglyceride
- Glass vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes

- HPLC system with a suitable detector (e.g., UV-Vis)
- Analytical balance

**Step-by-Step Methodology:**

- Preparation: Accurately weigh an excess amount of the API and add it to a glass vial containing a known volume (e.g., 2 mL) of caprylic/capric triglyceride.
- Equilibration: Tightly cap the vials and place them in a thermostatically controlled shaker set at a specific temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 48-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to sediment the undissolved API.
- Sample Collection and Dilution: Carefully collect an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a 0.45 µm syringe filter. Accurately dilute the filtered supernatant with a suitable solvent (e.g., methanol or acetonitrile) to a concentration within the calibration range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of the dissolved API.
- Calculation: Calculate the solubility of the API in caprylic/capric triglyceride (usually expressed in mg/mL) by taking into account the dilution factor.



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Caption: Workflow for determining API solubility.

# Applications in Advanced Drug Delivery Systems

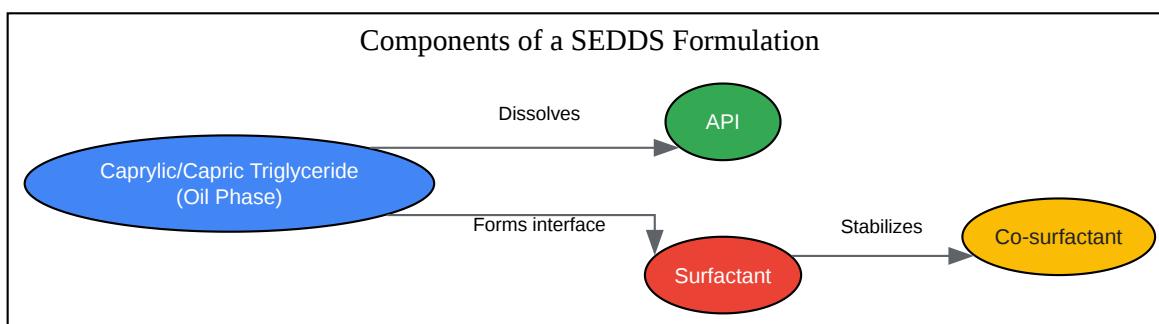
The unique physicochemical profile of caprylic/capric triglyceride makes it a versatile excipient in a range of pharmaceutical formulations, from topical to parenteral.

## Topical and Transdermal Formulations

In topical applications, caprylic/capric triglyceride is highly valued for its emollient properties, providing a light, non-greasy skin feel. It enhances the spreadability of creams and lotions and can act as a penetration enhancer, facilitating the delivery of APIs through the skin.<sup>[7][13]</sup> Its excellent oxidative stability also contributes to the shelf-life of topical products.<sup>[6][9][11]</sup>

## Oral Drug Delivery: SEDDS and SMEDDS

For oral administration of poorly soluble drugs, caprylic/capric triglyceride is a key component in self-emulsifying drug delivery systems (SEDDS) and self-microemulsifying drug delivery systems (SMEDDS). These are isotropic mixtures of oils, surfactants, and co-surfactants that spontaneously form fine oil-in-water emulsions or microemulsions upon gentle agitation with aqueous media, such as the gastrointestinal fluids.



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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Caprylic/Capric Triglyceride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668284#physicochemical-properties-of-caprylic-capric-triglyceride>]

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